

Essential Safety and Logistical Information for Handling (s)-2-Phenylpropanal

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Compound of Interest

Compound Name: (s)-2-Phenylpropanal

Cat. No.: B3041673

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **(s)-2-Phenylpropanal**, including operational and disposal plans.

(s)-2-Phenylpropanal, also known as 2-Phenylpropionaldehyde, is a liquid with a fresh, green, floral odor used in flavors and fragrances.[1][2] While it has applications in various industries, it is also a hazardous substance that requires careful handling to mitigate risks.[3]

Hazard Identification and Personal Protective Equipment (PPE)

(s)-2-Phenylpropanal is classified as an irritant and can cause skin, eye, and respiratory irritation.[2][4] In case of contact with eyes, it is advised to rinse immediately with plenty of water and seek medical advice.[2] It may also cause lung damage if swallowed.[3] Therefore, adherence to proper PPE protocols is crucial.

Recommended Personal Protective Equipment:

- **Eye Protection:** Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard are required.[5] A face shield may be necessary when there is a risk of splashing.[5]
- **Hand Protection:** Chemical-resistant gloves are mandatory. Disposable nitrile gloves offer short-term protection against a broad range of chemicals.[5] For more specific applications,

consulting the glove manufacturer's resistance guide is recommended.[5]

- Respiratory Protection: Use a respirator with a type ABEK (EN14387) filter in well-ventilated areas, especially when dealing with vapors or aerosols.[1][3] If engineering controls are insufficient to maintain exposure below permissible limits, a respirator is required.[5]
- Body Protection: Wear a lab coat, long pants, and closed-toe shoes to cover as much skin as possible.[5] For tasks with a higher risk of splashing, a chemical-resistant apron or suit should be worn.[6]

Quantitative Data Summary

The following table summarizes key quantitative data for **(s)-2-Phenylpropanal** to facilitate easy reference and comparison.

Property	Value	Source
Molecular Formula	C9H10O	[7][8]
Molecular Weight	134.17 g/mol	[8][9]
Appearance	Clear colorless to yellowish liquid	[2][10]
Boiling Point	92-94 °C at 12 mmHg	[1][2]
Flash Point	79 °C (174.2 °F)	[1]
Density	1.002 g/mL at 25 °C	[1][2]
Refractive Index	n _{20/D} 1.517	[1][2]
Oral LD50 (rat)	2800 mg/kg	[11]
Dermal LD50 (rabbit)	> 5000 mg/kg	[11]

Experimental Protocols: Handling and Disposal

Proper handling and disposal procedures are critical to ensure laboratory safety and environmental protection.

Safe Handling and Storage Protocol

- **Receiving and Inspection:** Upon receipt, inspect the container for any damage or leaks. Ensure the container is properly labeled.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible materials and sources of ignition.^[3] The recommended storage temperature is 2-8°C.^[1] Keep the container tightly closed.
- **Handling:**
 - Always work in a well-ventilated area, preferably in a chemical fume hood.^[3]
 - Avoid all personal contact, including inhalation of vapors.^[3]
 - Wear the appropriate PPE as detailed above.
 - Do not eat, drink, or smoke in the handling area.^[3]
 - Use spark-proof tools and explosion-proof equipment if necessary.^[12]
- **Spill Response:**
 - In case of a spill, evacuate the area and remove all ignition sources.^[12]
 - Ventilate the area.
 - Contain the spill using an inert absorbent material (e.g., sand, earth).
 - Collect the absorbed material into a suitable, labeled container for disposal.^[3]
 - Wash the spill area thoroughly.^[3]
 - Prevent runoff from entering drains.^[3]

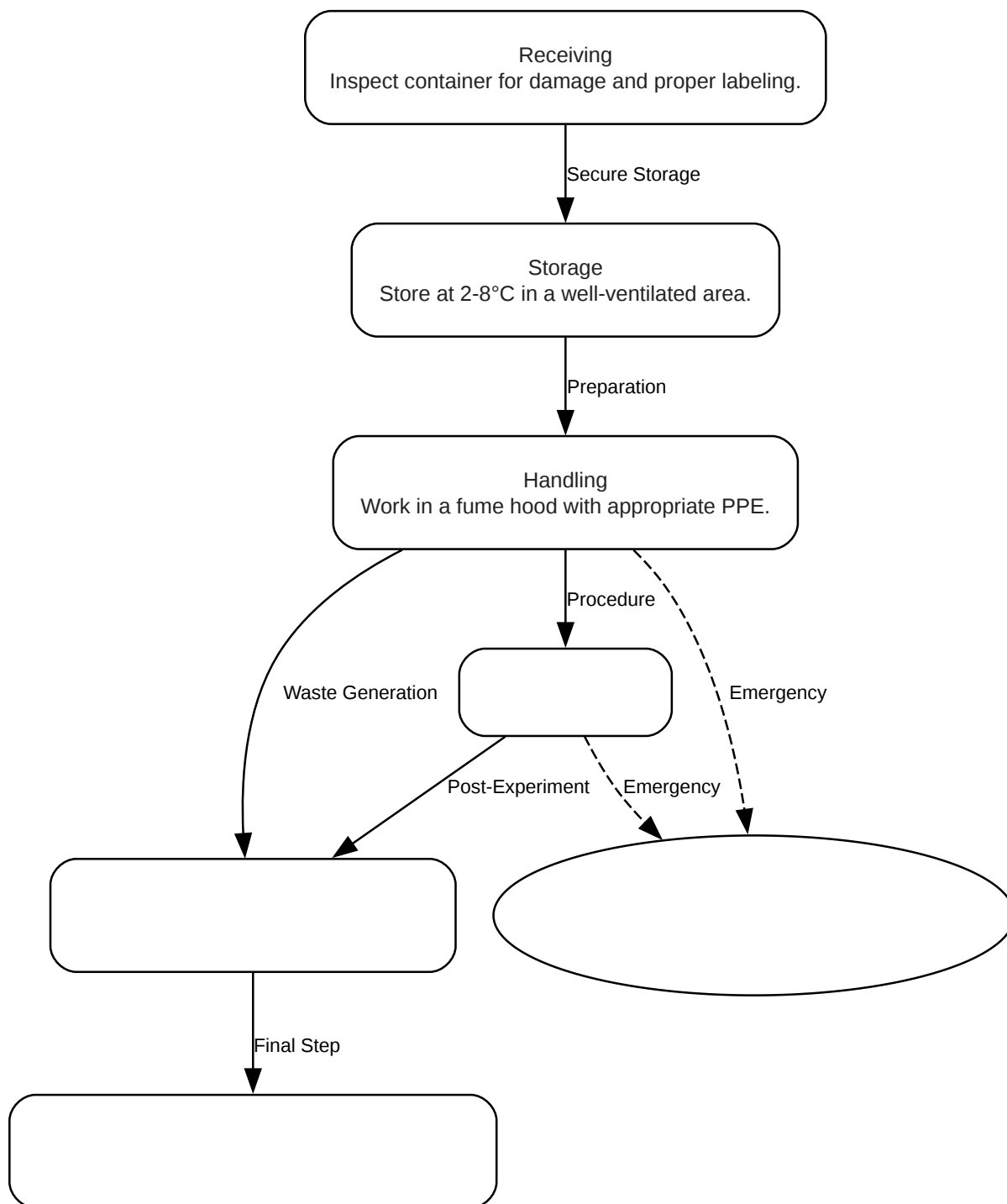
Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste:
 - Collect unused **(s)-2-Phenylpropanal** and any contaminated solutions in a clearly labeled, sealed, and appropriate waste container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials:
 - All disposable PPE (gloves, etc.), absorbent materials from spills, and any other contaminated lab supplies must be collected in a designated, labeled hazardous waste container.^[3]
- Waste Pickup:
 - Arrange for a licensed hazardous waste disposal company to collect the waste. Provide them with a complete manifest of the waste contents.

Operational Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **(s)-2-Phenylpropanal** from receipt to disposal.



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Caption: Workflow for safe handling and disposal of **(s)-2-Phenylpropanal**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling (s)-2-Phenylpropanal]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3041673#personal-protective-equipment-for-handling-s-2-phenylpropanal>]

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